

# An In-depth Technical Guide on 4,5-Dichloro-2-hydroxybenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4,5-Dichloro-2-hydroxybenzaldehyde

Cat. No.: B1348554

[Get Quote](#)

This document serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical compound **4,5-Dichloro-2-hydroxybenzaldehyde** (CAS No. 84888-68-1). It provides a detailed exploration of its chemical characteristics, synthesis, and applications, with an emphasis on the underlying scientific principles and practical laboratory applications.

## Section 1: Core Compound Analysis

**4,5-Dichloro-2-hydroxybenzaldehyde** is a substituted aromatic aldehyde with the molecular formula  $C_7H_4Cl_2O_2$ .<sup>[1][2]</sup> The strategic placement of two chlorine atoms on the benzene ring, along with the ortho-hydroxyl and aldehyde functional groups, confers a distinct reactivity profile, making it a valuable intermediate in synthetic organic chemistry.

## Physicochemical Properties

A thorough understanding of the compound's physical and chemical properties is fundamental to its effective application in a research setting.

Property	Value
CAS Number	84388-68-1
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub> [1][2]
Molecular Weight	191.01 g/mol [1][2]
Appearance	Solid
IUPAC Name	4,5-dichloro-2-hydroxybenzaldehyde[1]
Synonyms	4,5-Dichlorosalicylaldehyde

## Spectral Data

Spectral analysis is crucial for the verification of the compound's identity and purity.

- <sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals for the aldehydic proton, the hydroxyl proton, and the aromatic protons, with coupling patterns indicative of their substitution on the benzene ring.
- <sup>13</sup>C NMR Spectroscopy:** The carbon NMR spectrum will display unique peaks for the carbonyl carbon of the aldehyde, the carbon atom attached to the hydroxyl group, the chlorinated carbon atoms, and the other aromatic carbons.
- Infrared (IR) Spectroscopy:** Key characteristic absorption bands would include a strong carbonyl (C=O) stretch for the aldehyde, a broad O-H stretch for the hydroxyl group, and C-Cl stretching vibrations.[3]

## Section 2: Synthesis and Purification Protocols

The synthesis of **4,5-Dichloro-2-hydroxybenzaldehyde** can be approached through several established formylation reactions of substituted phenols. The Reimer-Tiemann reaction is a classic and effective method.[4][5][6]

### Synthesis via Reimer-Tiemann Reaction

This reaction involves the ortho-formylation of a phenol using chloroform in a basic solution.[4]  
[5] The electrophilic dichlorocarbene is the key reactive intermediate.[4][7]

Caption: Mechanism of the Reimer-Tiemann reaction for the synthesis of **4,5-Dichloro-2-hydroxybenzaldehyde**.

## Detailed Experimental Protocol: Synthesis

Materials:

- 3,4-Dichlorophenol
- Sodium hydroxide (NaOH)
- Chloroform ( $\text{CHCl}_3$ )
- Ethanol
- Hydrochloric acid (HCl)
- Deionized water

Procedure:

- In a three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer, dissolve 3,4-dichlorophenol in aqueous sodium hydroxide solution (10-40%).<sup>[8]</sup>
- Heat the mixture to approximately 60-70°C with vigorous stirring.
- Add chloroform dropwise through the dropping funnel over a period of 1-2 hours. The reaction is exothermic and may require external cooling to maintain the desired temperature.<sup>[7]</sup>
- After the addition is complete, continue to reflux the mixture for an additional 2-3 hours.
- Cool the reaction mixture to room temperature and remove the excess chloroform by distillation.
- Acidify the remaining aqueous solution with dilute hydrochloric acid until it is acidic to litmus paper. This will precipitate the crude product.

- Collect the crude product by vacuum filtration and wash with cold water.

## Purification by Recrystallization

Procedure:

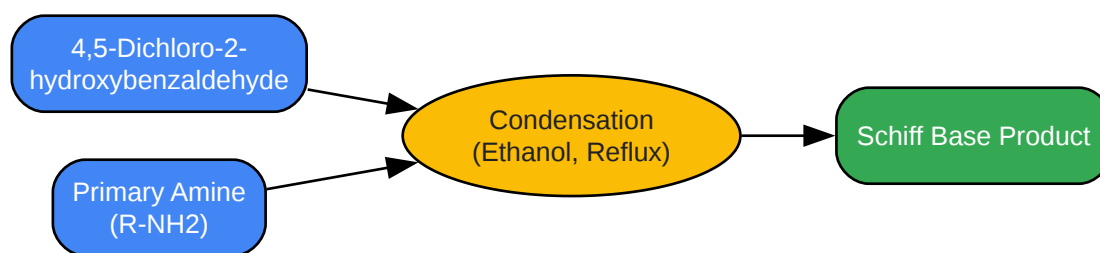
- Dissolve the crude solid in a minimum amount of hot ethanol.
- If the solution is colored, add a small amount of activated charcoal and heat for a few minutes.
- Filter the hot solution to remove the charcoal.
- Slowly add hot water to the filtrate until the first signs of persistent turbidity appear.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol-water mixture, and dry under vacuum.

## Section 3: Applications in Drug Discovery and Development

**4,5-Dichloro-2-hydroxybenzaldehyde** is a versatile building block for the synthesis of various biologically active molecules, particularly Schiff bases and other heterocyclic compounds.

### Synthesis of Schiff Bases

Schiff bases are synthesized through the condensation reaction of a primary amine with an aldehyde.<sup>[9]</sup> Those derived from salicylaldehydes are of particular interest due to their ability to act as chelating ligands.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of Schiff bases from **4,5-Dichloro-2-hydroxybenzaldehyde**.

## Biological Significance of Derived Compounds

- **Antimicrobial Activity:** Schiff bases derived from halogenated salicylaldehydes have demonstrated significant antibacterial and antifungal properties.[10] The presence of the chlorine atoms on the aromatic ring can enhance the lipophilicity and, consequently, the antimicrobial efficacy of the resulting compounds.
- **Anticancer Potential:** Certain Schiff bases and their metal complexes have been investigated for their cytotoxic activity against various cancer cell lines.[11] The mechanism of action often involves the induction of apoptosis through pathways such as the MAPK signaling pathway.[11]
- **Antioxidant Activity:** Some hydrazide Schiff's bases have shown promising antioxidant activities, which are evaluated using assays such as DPPH and ABTS scavenging methods. [10][12]
- **Precursors for Heterocyclic Synthesis:** The aldehyde functionality serves as a key handle for the construction of more complex heterocyclic systems with potential therapeutic applications.[13][14]

## Section 4: Safety and Handling

As a chemical reagent, **4,5-Dichloro-2-hydroxybenzaldehyde** requires careful handling to minimize risks.

Hazard Identification:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

#### Recommended Precautions:

- Engineering Controls: Work in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid generating dust. Prevent contact with skin and eyes. Do not ingest or inhale.
- Storage: Store in a tightly sealed container in a cool, dry place.

## Section 5: Conclusion

**4,5-Dichloro-2-hydroxybenzaldehyde** is a pivotal intermediate in organic synthesis with significant applications in the development of novel compounds for the pharmaceutical industry. Its unique chemical structure allows for the creation of a diverse range of derivatives, particularly Schiff bases, with a wide spectrum of biological activities. The protocols and information presented in this guide are intended to provide researchers with a solid foundation for the safe and effective use of this compound in their scientific endeavors.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4,5-Dichloro-2-hydroxybenzaldehyde | C<sub>7</sub>H<sub>4</sub>Cl<sub>2</sub>O<sub>2</sub> | CID 528389 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. christopher-catalog-dev.app.cloud.gov [christopher-catalog-dev.app.cloud.gov]
- 3. Benzaldehyde, 3,5-dichloro-2-hydroxy- [webbook.nist.gov]
- 4. Reimer–Tiemann reaction - Wikipedia [en.wikipedia.org]
- 5. onlineorganicchemistrytutor.com [onlineorganicchemistrytutor.com]
- 6. Reimer-Tiemann Reaction | JEE Chemistry | JEE Main | JEE Advanced [unacademy.com]
- 7. Iscollege.ac.in [Iscollege.ac.in]
- 8. jk-sci.com [jk-sci.com]
- 9. jocpr.com [jocpr.com]
- 10. researchgate.net [researchgate.net]
- 11. Exploring Schiff Bases Derived from 2-hydroxybenzaldehyde as Potential Anticancer Agents: Synthesis, Characterization, Molecular Docking and in-vitro Evaluation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. jsirjournal.com [jsirjournal.com]
- 13. pdf.journalagent.com [pdf.journalagent.com]
- 14. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4,5-Dichloro-2-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348554#4-5-dichloro-2-hydroxybenzaldehyde-cas-number-84388-68-1]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)